

Protocol for dissolving Glycopyrrolate in DMSO for cell culture assays

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Compound of Interest

Compound Name: Glycopyrrolate

Cat. No.: B1671915

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Application Notes: Glycopyrrolate in DMSO for Cell Culture Assays

Introduction

Glycopyrrolate is a synthetically derived quaternary ammonium compound that acts as a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[1][2][3] It binds to all five subtypes of muscarinic receptors (M1-M5), effectively inhibiting the action of acetylcholine on postganglionic cholinergic nerves and on smooth muscles that respond to acetylcholine.[1][4][5] Due to its peripheral action and inability to cross the blood-brain barrier, it is a valuable tool in research for studying the effects of muscarinic receptor blockade in various peripheral tissues and cell types without central nervous system side effects.[6] In cell culture, **glycopyrrolate** is utilized to investigate cellular signaling pathways, smooth muscle contraction, and secretion processes.

Dimethyl sulfoxide (DMSO) is a highly effective and commonly used solvent for dissolving a wide range of organic compounds for in vitro studies. Its ability to dissolve hydrophobic compounds like **glycopyrrolate** makes it an essential vehicle for preparing concentrated stock solutions. However, careful consideration must be given to the final concentration of DMSO in the cell culture medium, as it can have physiological effects and may be cytotoxic at higher concentrations.[7][8]

Data Summary

Quantitative data for the preparation of **glycopyrrolate** solutions are summarized below.

Parameter	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₈ NO ₃ • Br	[1]
Formula Weight	398.3 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥95%	[1]
Solubility in DMSO	~30 - 100 mg/mL. May require sonication for higher concentrations.	[1][9][10]
Solubility in PBS (pH 7.2)	~10 mg/mL	[1]
Storage (Solid)	-20°C, stable for ≥ 4 years	[1]
Storage (DMSO Stock)	-20°C in aliquots. Avoid repeated freeze-thaw cycles.	N/A
Storage (Aqueous Sol.)	Not recommended for more than one day.	[1]
Final DMSO in Culture	Recommended ≤0.5%. Must be determined for each cell line.	[8][11]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Glycopyrrolate Stock Solution in DMSO

Materials:

- **Glycopyrrolate** powder (FW: 398.3 g/mol)
- Anhydrous, sterile DMSO

- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance and weighing paper
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- Pre-handling: Bring the **glycopyrrolate** powder and DMSO to room temperature before opening to prevent moisture condensation. Perform all steps in a sterile environment (e.g., a biological safety cabinet).
- Calculation:
 - To prepare a 100 mM stock solution, you need to dissolve 398.3 mg of **glycopyrrolate** in 10 mL of DMSO.
 - For a smaller volume, for example, 1 mL, weigh out 39.83 mg of **glycopyrrolate**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Formula Weight (g/mol)} \times \text{Volume (L)} \times 1000 \text{ (mg/g)}$
- Weighing: Carefully weigh the calculated amount of **glycopyrrolate** powder and place it into a sterile tube.
- Dissolving: Add the corresponding volume of sterile DMSO to the tube containing the **glycopyrrolate** powder.
- Mixing: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be required to achieve full dissolution, especially at higher concentrations.[9]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize contamination and degradation from repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C. **Glycopyrrolate**, supplied as a crystalline solid, is stable for at least four years when stored at -20°C.[1]

Protocol 2: General Protocol for Treating Cultured Cells with Glycopyrrolate

Materials:

- Cultured cells in multi-well plates
- Complete cell culture medium
- **Glycopyrrolate**-DMSO stock solution (from Protocol 1)
- Sterile DMSO (for vehicle control)
- Pipettors and sterile tips

Procedure:

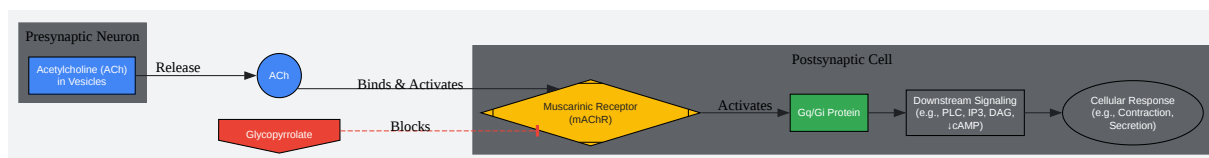
- Cell Seeding: Plate cells at the desired density in a multi-well plate and allow them to adhere and grow, typically for 24 hours, until they reach the desired confluency.
- Preparation of Working Solutions:
 - Determine the final desired concentrations of **glycopyrrolate** for the experiment (e.g., 1 µM, 10 µM, 100 µM).
 - Prepare intermediate dilutions of the 100 mM DMSO stock solution in complete cell culture medium. Important: To avoid precipitation, add the DMSO stock directly to the culture medium and mix immediately and vigorously.[12] Do not dilute the DMSO stock in an aqueous buffer like PBS before adding it to the medium.
 - Ensure the final concentration of DMSO in the culture medium does not exceed the tolerance level of the specific cell line being used (typically ≤0.5%).[8]
- Vehicle Control: Prepare a vehicle control by diluting sterile DMSO in the culture medium to the same final concentration as that in the highest concentration **glycopyrrolate** treatment

group.[11]

- Cell Treatment:
 - Carefully remove the old medium from the cells.
 - Add the medium containing the desired final concentrations of **glycopyrrolate** (and the vehicle control) to the respective wells.
- Incubation: Incubate the cells for the desired experimental duration under standard culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Assay: Following incubation, proceed with the specific cell-based assay (e.g., cell viability assay, signaling pathway analysis, functional assay).

Visualizations

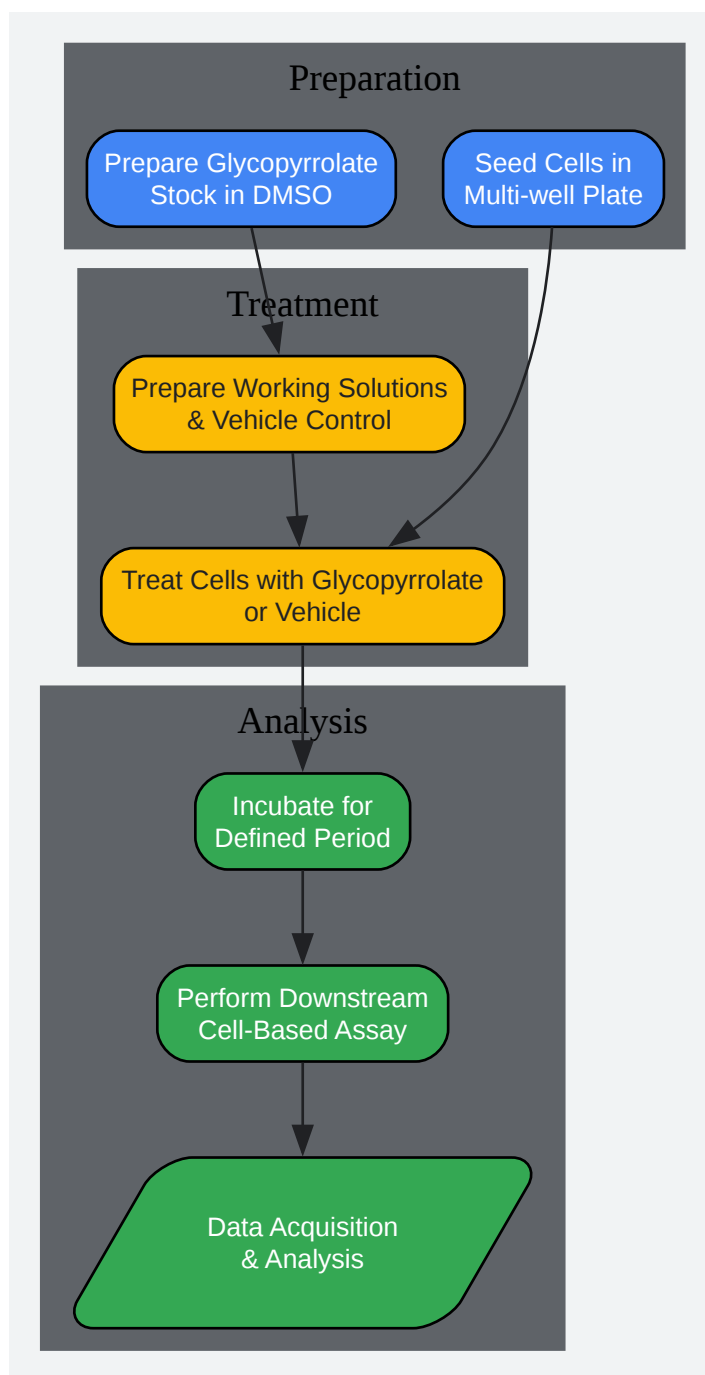
Glycopyrrolate Signaling Pathway



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Caption: **Glycopyrrolate** competitively antagonizes acetylcholine at muscarinic receptors.

Experimental Workflow for Cell-Based Assays



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Caption: Workflow for a cell culture experiment using a **Glycopyrrolate**-DMSO solution.

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